

Application Notes: Fixing and Permeabilizing Cells Stained with MitoTracker™ Red FM

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Compound of Interest

Compound Name: *FM-red*

Cat. No.: *B11928510*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MitoTracker™ probes are a series of fluorescent dyes used for labeling mitochondria in live cells. The accumulation of these cell-permeant dyes within the mitochondria is dependent on the mitochondrial membrane potential. Consequently, these probes are primarily used to stain mitochondria in living cells and cannot be used to stain cells that have already been fixed.[1] MitoTracker™ Red FM is one such dye; however, it is important to note that its fluorescence is not well-retained following fixation and permeabilization procedures.[2] For experiments requiring subsequent immunocytochemistry or other intracellular labeling after mitochondrial staining, alternative MitoTracker™ dyes that are better retained post-fixation are strongly recommended.

The key to the retention of some MitoTracker dyes after fixation is a mildly thiol-reactive chloromethyl moiety.[2][3] This group allows the dye to covalently bind to mitochondrial proteins, anchoring it within the organelle even after fixation and permeabilization. Dyes such as MitoTracker™ Red CMXRos and MitoTracker™ Deep Red FM possess this feature and are

therefore suitable for such applications.[2] While some signal from MitoTracker Red FM may be retained, it is generally not considered a reliable option for protocols involving fixation.

Comparison of MitoTracker™ Probes for Fixation Compatibility

For researchers designing experiments that involve fixation and permeabilization after mitochondrial labeling, selecting the appropriate dye is critical. The following table summarizes the characteristics and fixative compatibility of several common MitoTracker™ probes.

Probe Name	Excitation (nm)	Emission (nm)	Fixable/Permeable	Key Characteristics
MitoTracker™ Red FM	~581	~644	No	Not well-retained after fixation.
MitoTracker™ Red CMXRos	~579	~599	Yes	Well-retained after aldehyde fixation. Its accumulation depends on membrane potential.
MitoTracker™ Deep Red FM	~644	~665	Yes	Well-retained after fixation, making it suitable for multiplexing with green fluorescent probes.
MitoTracker™ Green FM	~490	~516	No	Stains mitochondria regardless of membrane potential but is not retained after fixation.

Quantitative Data on Fluorescence Retention Post-Fixation

Fixation and permeabilization procedures can significantly impact the fluorescence intensity of mitochondrial probes. While specific quantitative data for MitoTracker™ Red FM is limited due to its poor retention, data for fixable analogues illustrates the expected signal reduction.

Fixation/Permeabilization Step	Effect on MitoTracker™ Deep Red FM Fluorescence	Reference
Aldehyde-based fixatives (e.g., formaldehyde)	Fluorescence intensity may decrease.	
Permeabilization with Triton™ X-100	Fluorescence reduction of approximately 2- to 8-fold has been noted.	

A study comparing different fixatives on cells stained with MitoTracker Red CMXRos showed that a combination of paraformaldehyde and glutaraldehyde can offer superior preservation of mitochondrial morphology compared to paraformaldehyde alone or ethanol.

Recommended Protocol for Staining, Fixation, and Permeabilization

This protocol is optimized for MitoTracker™ dyes that are well-retained after fixation, such as MitoTracker™ Red CMXRos or MitoTracker™ Deep Red FM.

Reagent Preparation

- **MitoTracker™ Stock Solution (1 mM):** Prepare by dissolving the lyophilized solid in high-quality, anhydrous dimethyl sulfoxide (DMSO). For example, dissolve a 50 µg vial of MitoTracker™ Red CMXRos in 94 µL of DMSO. Store the stock solution at -20°C, protected from light. Avoid repeated freeze-thaw cycles.
- **Staining Solution (100-500 nM):** On the day of the experiment, dilute the 1 mM stock solution into pre-warmed (37°C) growth medium appropriate for your cell type. The optimal concentration may vary between cell types and should be determined empirically. For protocols involving fixation, a concentration of 100–500 nM is recommended.
- **Fixation Solution (2%–4% Formaldehyde):** Prepare fresh by diluting a 16% or 37% formaldehyde stock in Phosphate Buffered Saline (PBS). For optimal results, use pre-warmed (37°C) fixative. For example, for a 3.7% formaldehyde solution, use complete growth medium as the diluent.

- Permeabilization Solution (Optional):
 - Triton™ X-100: 0.2% Triton™ X-100 in PBS.
 - Ice-cold Acetone or Methanol: 100% acetone or methanol, chilled at -20°C.

Staining Protocol for Live Cells

Staining must be performed on live cells prior to any fixation steps.

For Adherent Cells:

- Grow cells on coverslips in a petri dish to the desired confluency.
- Remove the culture medium and add the pre-warmed MitoTracker™ staining solution.
- Incubate for 15–45 minutes at 37°C under normal cell culture conditions.
- Remove the staining solution and wash the cells with fresh, pre-warmed buffer or growth medium.

For Suspension Cells:

- Centrifuge the cells to obtain a pellet and aspirate the supernatant.
- Gently resuspend the cells in the pre-warmed MitoTracker™ staining solution.
- Incubate for 15–45 minutes at 37°C.
- Centrifuge the cells to pellet, remove the staining solution, and resuspend in fresh, pre-warmed medium.

Fixation Protocol

- Carefully remove the medium from the stained cells.
- Add the freshly prepared, pre-warmed 2%–4% formaldehyde solution.
- Incubate for 15 minutes at 37°C.

- Rinse the cells several times with PBS to remove the fixative. At this point, the cells can be mounted for imaging or proceed to permeabilization.

Permeabilization Protocol (Optional)

This step is necessary for subsequent intracellular antibody labeling (immunocytochemistry).

Method A: Detergent Permeabilization

- Incubate the fixed cells in 0.2% Triton™ X-100 in PBS for 10 minutes at room temperature.
- Rinse the cells with PBS and proceed with your immunocytochemistry protocol.

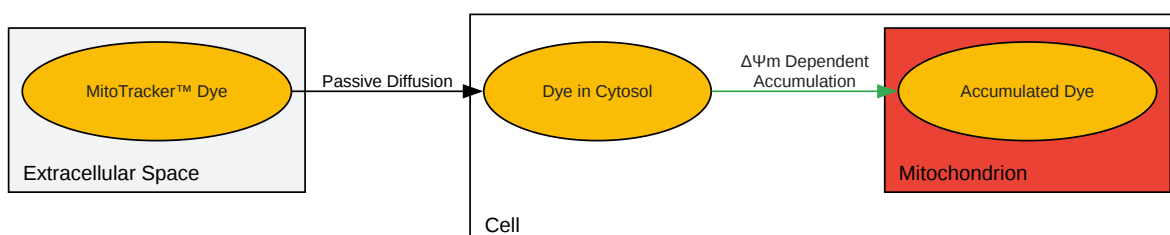
Method B: Solvent Permeabilization

- Add ice-cold 100% methanol or acetone to the fixed cells.
- Incubate for 5-10 minutes on ice or at -20°C.
- Wash the cells with PBS and proceed with your immunocytochemistry protocol.

Visualizations

Staining Mechanism

The diagram below illustrates how MitoTracker™ dyes accumulate in the mitochondria of live cells, a process driven by the mitochondrial membrane potential.

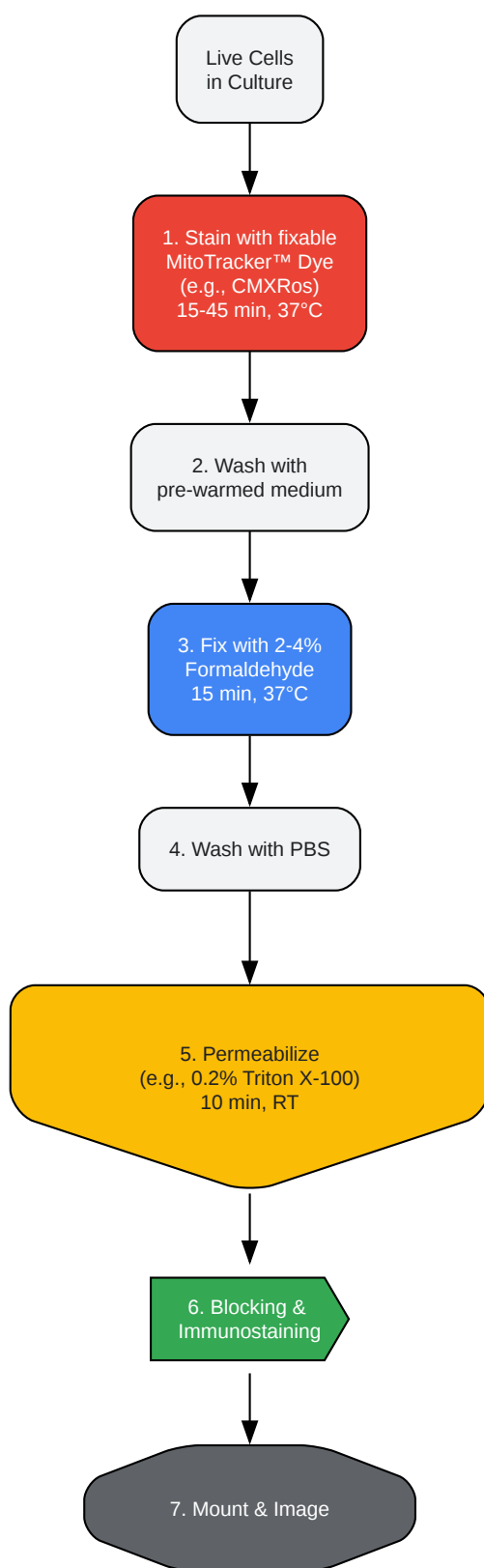


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Caption: Accumulation of MitoTracker™ dye is driven by mitochondrial membrane potential ($\Delta\Psi_m$).

Experimental Workflow

The following workflow outlines the sequential steps for staining, fixing, and permeabilizing cells for mitochondrial analysis combined with immunofluorescence.



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Caption: Workflow for mitochondrial staining followed by fixation and immunolabeling.

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